

# Buparlisib monotherapy dosing guidelines

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## Compound Focus: Buparlisib

CAS No.: 944396-07-0

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## Dosing Protocol and Schedule

The table below summarizes the core dosing regimen established for **buparlisib** monotherapy:

Parameter	Specification
Recommended Dose	100 mg, orally [1] [2] [3]
Dosing Schedule	Once daily, continuously [2] [4]
Cycle Duration	28 days [2] [4]
MTD Determination	Identified in a first-in-human phase I dose-escalation study (range: 12.5–150 mg/day) [1] [3]

## Safety Profile and Dose Modification Guidelines

Managing adverse events (AEs) with prompt dose modification is critical for maintaining patients on therapy. The following table outlines common AEs and the standard dose reduction strategy.

**Table 1: Frequent Adverse Events (AEs) and Dose Modification Protocol**

Category	Details	Management
Common AEs	Hyperglycemia, rash, diarrhea, nausea, anorexia, fatigue, elevated liver enzymes (AST/ALT), and mood alterations (anxiety, depression) [1] [2] [3].	

| **Dose Reduction Steps** | **First reduction:** 80 mg daily **Second reduction:** 60 mg daily [2] [4] | | **Monitoring** | Fasting plasma glucose, liver function tests (LFTs), and mood assessment tools (e.g., PHQ-9, GAD-7) are recommended, typically every 2 weeks initially [2]. |

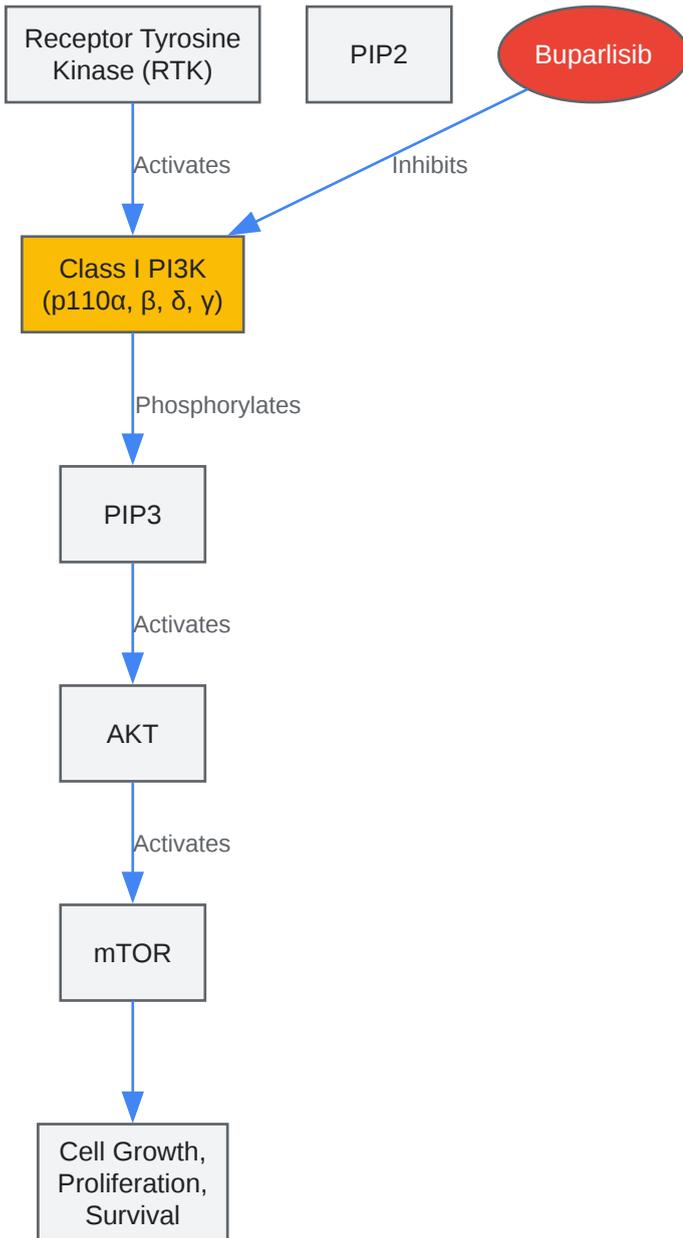
## Pharmacological and Mechanistic Background

- **Mechanism of Action:** **Buparlisib** is an orally bioavailable, potent **pan-class I PI3K inhibitor**. It targets all four isoforms (p110 $\alpha$ , - $\beta$ , - $\delta$ , and - $\gamma$ ) of class I PI3K, demonstrating at least 50-fold selectivity against other protein kinases in preclinical assays [1].
- **Preclinical Rationale:** It exhibited **antiproliferative, pro-apoptotic, and anti-angiogenic activity** in preclinical cancer models, with a preferential inhibition of tumor cells bearing *PIK3CA* mutations [1].
- **Clinical Efficacy Context:** It is important to note that while the dosing regimen is established, the **monotherapeutic efficacy of buparlisib has been limited** in several cancer types. Clinical benefit has often been observed primarily as stable disease in a subset of patients, with objective responses being rare [2]. This has led to a greater research focus on its use in combination with other agents.

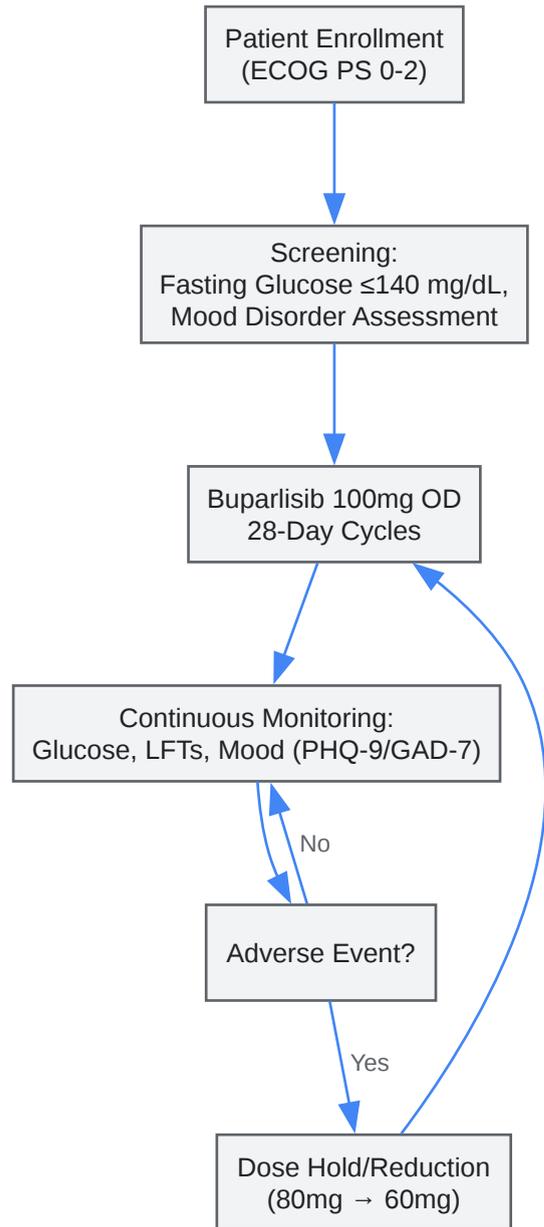
The following diagram illustrates the PI3K signaling pathway targeted by **buparlisib** and the core workflow for patient management in clinical studies.

## PI3K Pathway and Clinical Protocol

### PI3K/AKT/mTOR Signaling Pathway



### Clinical Management Workflow



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## Considerations for Preclinical and Clinical Research

For scientists designing experiments or clinical trials, consider these points:

- **Patient Selection:** Early studies suggested that tumors with *PIK3CA* mutations or other evidence of PI3K pathway activation might derive more benefit [1]. However, predictive biomarkers for monotherapy efficacy remain elusive, as clinical benefit was not consistently predicted by molecular status in some trials [3].
- **Combination Strategies:** Due to limited monotherapy efficacy, significant research has explored **buparlisib** in combination with other agents, including chemotherapy (e.g., paclitaxel, capecitabine), targeted therapies (e.g., fulvestrant, cetuximab), and immunotherapies [1] [5] [6]. These combinations often have distinct safety and dosing profiles.
- **Toxicity Management:** Proactive management of AEs is essential. Preclinical studies indicate that on-target effects like hyperglycemia are common. Clinical protocols must include robust plans for monitoring and managing mood alterations, rash, and hepatotoxicity to ensure patient safety and protocol adherence [1] [2].

I hope these synthesized application notes and protocols are helpful for your research and development work. Should you require more focused information on combination therapies or specific toxicology data, please feel free to ask.

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## References

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